

17beta-Hydroxy-5beta-androst-1-en-3-one biosynthesis pathway

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Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

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Compound Identification and Key Relationships

The table below summarizes the core chemical information for 17 β -Hydroxy-5 β -androst-1-en-3-one and its relationship to a more widely studied isomer.

Property	Description
Systematic Name	17 β -Hydroxy-5 β -androst-1-en-3-one [1]
Common Name	4-Dihydroboldenone [1]
Formula	C ₁₉ H ₂₈ O ₂ [1]
Molecular Weight	288.431 g/mol [1]
Isomer of Interest	1-Testosterone (17 β -Hydroxy-5 α -androst-1-en-3-one) [2] [3]

The key difference between these two isomers lies in the configuration at the 5-position:

- 5 β -isomer:** The subject of your query, also known as **4-Dihydroboldenone** [1].
- 5 α -isomer (1-Testosterone):** A potent androgen and anabolic steroid that binds highly selectively to the Androgen Receptor (AR) and exhibits significant anabolic effects in vivo [2] [3].

Analytical Data

Gas Chromatography data is available for a structurally related methylated compound, which can serve as a useful reference for analytical method development.

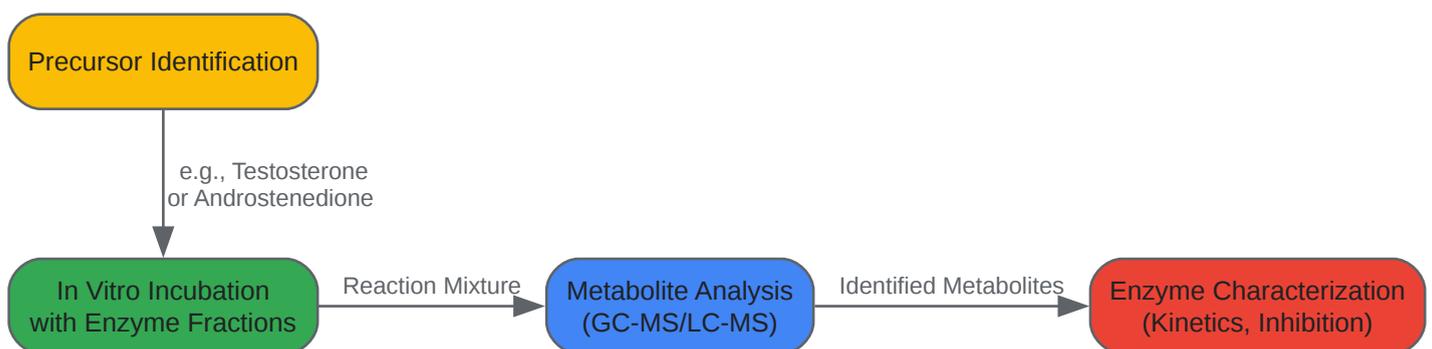
Table: Gas Chromatography Data for 17- β -Hydroxy-17- α -methyl-5- β -androst-1-en-3-one [4]

Column Type	Active Phase	Retention Index (RI)	Temperature Program	Reference
Capillary	SE-54	2593	5 °C/min from 200 °C to 320 °C	Schänzer, Opfermann, et al., 1992

Research Context and Suggested Experimental Approaches

Based on the available information, a direct biosynthetic pathway for 17 β -Hydroxy-5 β -androst-1-en-3-one in humans has not been explicitly mapped. However, you can infer potential routes from general steroid biochemistry.

The following diagram outlines a logical experimental workflow to elucidate the pathway, based on known steroid metabolism.



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To experimentally determine the pathway, consider these methodologies derived from the search results:

- **Precursor Incubation:** Early studies on related 5α -reduced androgens involved incubating potential precursors like **testosterone** with human tissue microsomal preparations to identify products [5].
- **Chemical Synthesis Reference:** A multi-step synthesis for the 5α -isomer (1-testosterone) is documented, which can help you obtain an analytical standard for comparison. This synthesis involves bromination, dehydrobromination, hydrolysis, and oxidation steps [6].
- **Pathway Inference:** The compound is likely formed through the **5β -reduction** of a Δ^1 -androstene precursor. In steroid metabolism, the enzymes **5α -reductase (SRD5A1/2)** and **5β -reductase (AKR1D1)** are responsible for creating these distinct configurations [7] [8].

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To cite this document: Smolecule. [17beta-Hydroxy-5beta-androst-1-en-3-one biosynthesis pathway].

Smolecule, [2026]. [Online PDF]. Available at:

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